Spectroscopic Analysis of 2-Methylpentyl Benzoate: A Technical Guide

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Compound of Interest

Compound Name:	*2-Methylpentyl benzoate*
CAS No.:	*59736-57-1*
Cat. No.:	*B1582044*

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This guide provides an in-depth analysis of the spectroscopic data for **2-Methylpentyl benzoate** ($C_{13}H_{18}O_2$), a benzoate ester. Intended for researchers, scientists, and professionals in drug development, this document offers a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, underpinned by fundamental principles of spectroscopic interpretation.

Introduction to 2-Methylpentyl Benzoate

2-Methylpentyl benzoate is an organic compound with the molecular formula $C_{13}H_{18}O_2$ and a molecular weight of 206.28 g/mol .[1] Its structure consists of a benzoate group attached to a 2-methylpentyl chain. Understanding its spectroscopic signature is crucial for its identification, characterization, and quality control in various scientific and industrial applications.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule.[2] For **2-Methylpentyl benzoate**, both ^1H and ^{13}C NMR spectra are essential for complete structural elucidation.

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^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum reveals the number of chemically non-equivalent carbon atoms in a molecule.[3] Due to the lack of symmetry in **2-Methylpentyl benzoate**, a total of 11 distinct signals are predicted, corresponding to the 11 unique carbon environments. The predicted chemical shifts are presented in Table 1.

Table 1: Predicted ^{13}C NMR Chemical Shifts for **2-Methylpentyl Benzoate**

Carbon Atom	Predicted Chemical Shift (ppm)	Carbon Type
C=O	166.5	Carbonyl
C (aromatic, attached to C=O)	130.4	Aromatic
CH (aromatic, ortho)	129.5	Aromatic
CH (aromatic, para)	132.7	Aromatic
CH (aromatic, meta)	128.3	Aromatic
O-CH_2	67.2	Aliphatic
CH	36.6	Aliphatic
CH_2 (propyl)	34.2	Aliphatic
CH_2 (ethyl)	19.0	Aliphatic
CH_3 (on pentyl chain)	16.2	Aliphatic
CH_3 (terminal)	14.1	Aliphatic

Data predicted using an online NMR prediction tool.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum provides information on the different types of protons and their neighboring environments. The experimental ^{1}H NMR data for **2-Methylpentyl benzoate** is summarized in Table 2.

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Table 2: Experimental ^{1}H NMR Data for **2-Methylpentyl Benzoate**

Proton Assignment	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
Aromatic (ortho)	8.05	m	-	2H
Aromatic (meta and para)	7.50-7.47	m	-	3H
O-CH_2	4.19-4.14	m	-	2H
CH	1.94	m	-	1H
CH_2 (propyl and ethyl)	1.64-1.09	m	-	4H
CH_3 (on pentyl chain)	1.02	d	-	3H
CH_3 (terminal)	0.93	t	-	3H

Experimental data obtained from ChemicalBook.[4]

Interpretation of NMR Data:

The downfield signals at 8.05 and 7.50-7.47 ppm are characteristic of the aromatic protons of the benzoate group. The protons ortho to the carbonyl group are the most deshielded due to the electron-withdrawing effect of the carbonyl. The methylene protons adjacent to the ester oxygen (O-CH_2) appear at 4.19-4.14 ppm. The remaining aliphatic protons of the 2-methylpentyl group appear in the upfield region between 1.94 and 0.93 ppm. The splitting patterns (multiplicity) and integration values are consistent with the assigned structure.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation.[5] The IR spectrum of **2-Methylpentyl benzoate** is expected to show characteristic absorptions for an aromatic ester.

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Table 3: Characteristic IR Absorptions for **2-Methylpentyl Benzoate**

Wavenumber (cm^{-1})	Bond Vibration	Functional Group
~3060	C-H stretch	Aromatic
~2960-2870	C-H stretch	Aliphatic
~1720	C=O stretch	Ester
~1600, ~1450	C=C stretch	Aromatic Ring
~1270, ~1110	C-O stretch	Ester

Data based on typical values for aromatic esters.

Interpretation of IR Data:

The most prominent peak in the IR spectrum of an aromatic ester is the strong carbonyl (C=O) stretch, which typically appears around 1720 cm^{-1}. The presence of conjugation with the aromatic ring slightly lowers this frequency compared to a saturated ester. The C-O stretching vibrations of the ester group give rise to two strong bands in the 1300-1100 cm^{-1} region. The aromatic C-H stretching vibrations are observed above 3000 cm^{-1}, while the aliphatic C-H stretches from the 2-methylpentyl group appear just below 3000 cm^{-1}. The characteristic C=C stretching vibrations of the benzene ring are seen at approximately 1600 and 1450 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization.[6] Electron ionization (EI) is a common technique where the molecule is bombarded with high-energy electrons, leading to the formation of a molecular ion and various fragment ions.

The mass spectrum of **2-Methylpentyl benzoate** shows a molecular ion peak (M^+) at m/z 206, corresponding to its molecular weight. The most abundant fragment ions observed are listed in Table 4.

Table 4: Major Fragment Ions in the Mass Spectrum of **2-Methylpentyl Benzoate**

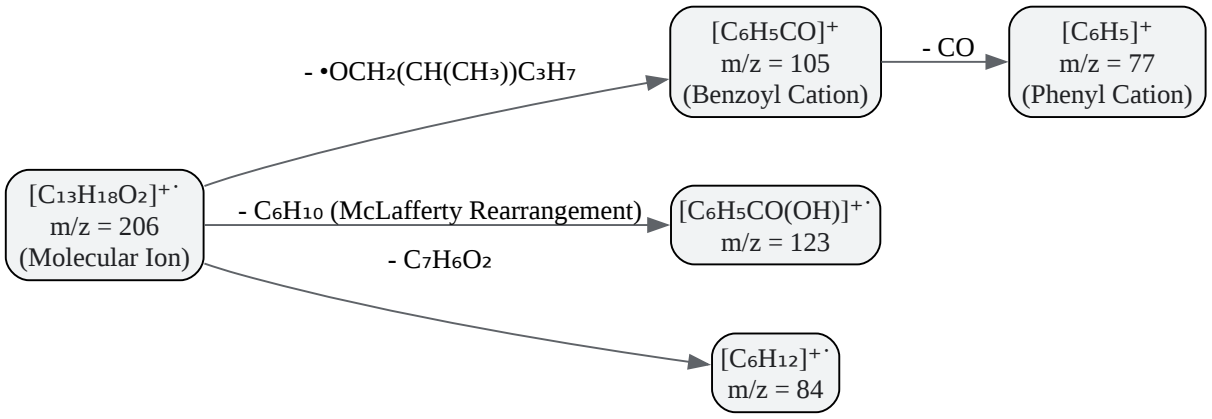
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m/z	Proposed Fragment Ion
123	$[C_6H_5CO(OH)]^+$
105	$[C_6H_5CO]^+$ (Benzoyl cation)
84	$[C_6H_{12}]^+$
77	$[C_6H_5]^+$ (Phenyl cation)

Data obtained from PubChem and ChemicalBook.[1][4]

Proposed Fragmentation Pathway:

The fragmentation of **2-Methylpentyl benzoate** is initiated by the loss of an electron to form the molecular ion. Subsequent fragmentation can occur through several pathways, as illustrated in the diagram below. The formation of the highly stable benzoyl cation at m/z 105 is a characteristic feature of benzoate esters and is often the base peak.



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Caption: Proposed fragmentation pathways for **2-Methylpentyl benzoate** in mass spectrometry.

Experimental Protocols

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NMR Spectroscopy: A sample of **2-Methylpentyl benzoate** is dissolved in a deuterated solvent, typically chloroform-d ($CDCl_3$), containing a small amount of tetramethylsilane (TMS) as an internal standard. ^1H and ^{13}C NMR spectra are recorded on a high-resolution NMR spectrometer.

IR Spectroscopy: A thin film of the neat liquid sample is placed between two salt plates (e.g., NaCl or KBr), and the IR spectrum is recorded using a Fourier-transform infrared (FTIR) spectrometer.

Mass Spectrometry: A dilute solution of the sample is introduced into the mass spectrometer, typically via gas chromatography (GC-MS). The sample is vaporized and then ionized by electron impact. The resulting ions are separated by their mass-to-charge ratio and detected.

Conclusion

The combined application of NMR, IR, and MS provides a comprehensive spectroscopic profile of **2-Methylpentyl benzoate**, enabling its unambiguous identification and structural verification. The data presented in this guide serves as a valuable reference for researchers and scientists working with this compound and similar ester derivatives.

References

- Chemistry LibreTexts. Mass Spectrometry - Fragmentation Patterns. [Link]
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 570433, **2-Methylpentyl benzoate**. [Link]
- Doc Brown's Chemistry. mass spectrum of 2-methylpentane fragmentation pattern... [Link]
- NMRDB.org. Predict 13C carbon NMR spectra. [Link]
- Spectroscopy Online. The C=O Bond, Part VII: Aromatic Esters, Organic Carbonates, and More of the Rule of Three. [Link]
- ResearchGate. The 2900-cm^{-1} region infrared spectra of methyl benzoate,... [Link]
- Chemistry LibreTexts. 13: Structure Determination - Nuclear Magnetic Resonance Spectroscopy. [Link]

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- Doc Brown's Chemistry. C-13 nmr spectrum of 2-methylpentane analysis... [Link]
- Brainly.com. Provide the IR spectrum analysis for methyl benzoate. [Link]
- Doc Brown's Chemistry. C-13 nmr spectrum of 2-methylpentane analysis... [Link]
- Pharmacy 180. Fragmentation Processes - Structure Determination of Organic Compounds. [Link]
- Doc Brown's Chemistry. infrared spectrum of 2-methylpentane... [Link]

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Sources

- 1. 2-Methylpentyl benzoate | C13H18O2 | CID 570433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CASPRE [caspre.ca]
- 3. C-13 nmr spectrum of 2-methylpentane analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of 2-methylpentane: isohexane C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 4. BENZOIC ACID 2-METHYLPENTYL ESTER(59736-57-1) 1H NMR spectrum [chemicalbook.com]
- 5. brainly.com [brainly.com]
- 6. chem.libretexts.org [chem.libretexts.org]
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